

Application Notes and Protocols: Methyl 18-methylnonadecanoate in Cosmetics and Emollients

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Compound of Interest

Compound Name: Methyl 18-methylnonadecanoate

Cat. No.: B3044313

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Introduction

Methyl 18-methylnonadecanoate (CAS No. 65301-91-9) is a long-chain branched fatty acid ester with the molecular formula $C_{21}H_{42}O_2$ and a molecular weight of approximately 326.56 g/mol. [1][2] Its unique branched structure suggests potential for distinct sensory and functional properties when utilized as an emollient and skin-conditioning agent in cosmetic and dermatological formulations. [1] This document provides a comprehensive overview of its application, along with detailed protocols for its evaluation and formulation.

Chemical Structure:

Physicochemical Properties (Representative Data)

Quantitative data for **Methyl 18-methylnonadecanoate** is not readily available in public literature. The following table presents representative data based on typical properties of branched-chain fatty acid esters used in cosmetics. Actual values should be determined experimentally.

Property	Representative Value	Test Method
Appearance	Clear to slightly yellow liquid	Visual Inspection
Odor	Faint, characteristic	Olfactory Assessment
Viscosity (at 25°C)	15 - 25 cP	Rotational Viscometer
Spreadability (mm ² /10 min)	700 - 900	Glass Plate Method
Refractive Index (at 20°C)	1.440 - 1.450	Refractometer
Solubility	Soluble in oils, esters, and organic solvents; Insoluble in water	Miscibility Testing

Applications in Cosmetics and Emollients

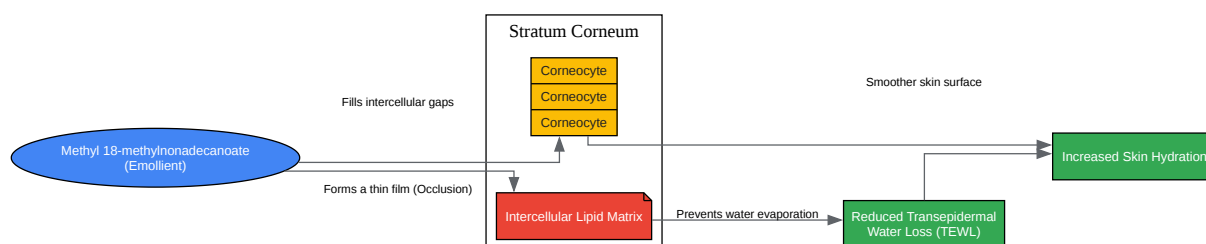
Methyl 18-methylnonadecanoate is primarily used as an emollient and skin-conditioning agent in a variety of cosmetic products, including:

- Creams and Lotions: Contributes to a smooth, non-greasy skin feel and helps to improve spreadability.
- Sunscreens: Can act as a solvent for UV filters and improve the sensory profile of the final product.
- Color Cosmetics (e.g., Foundations, Lipsticks): Enhances slip and provides a pleasant texture upon application.
- Hair Care Products (e.g., Conditioners, Serums): Can improve combability and impart a soft, silky feel to the hair.

The branched-chain structure of **Methyl 18-methylnonadecanoate** is expected to provide a lighter, more elegant skin feel compared to its linear counterparts, with good absorption and a less occlusive effect.

Mechanism of Action as an Emollient

Emollients primarily function to improve skin hydration and barrier function through two main mechanisms: occlusion and the "filling" of intercellular gaps in the stratum corneum.



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Mechanism of emollient action on the skin barrier.

Experimental Protocols

The following protocols are designed to evaluate the performance of **Methyl 18-methylnonadecanoate** as a cosmetic emollient.

Protocol for Evaluating Skin Hydration (Corneometer)

Objective: To measure the effect of a formulation containing **Methyl 18-methylnonadecanoate** on the hydration level of the stratum corneum.

Materials:

- Corneometer® (or similar skin hydration measurement device)
- Test formulation (e.g., O/W cream) with a specified concentration of **Methyl 18-methylnonadecanoate**
- Control formulation (without **Methyl 18-methylnonadecanoate**)

- Volunteer panel ($n \geq 10$) with normal to dry skin on the forearms
- Wash-out soap
- Controlled environment room (20-22°C, 40-60% relative humidity)

Procedure:

- Acclimatization: Volunteers acclimatize in the controlled environment room for at least 30 minutes.
- Baseline Measurement: Measure and record the baseline skin hydration on designated test sites on the volar forearm. Three measurements per site should be taken and averaged.
- Product Application: Apply a standardized amount (e.g., 2 mg/cm²) of the test and control formulations to their respective test sites.
- Post-Application Measurements: Measure skin hydration at predetermined time points (e.g., 1, 2, 4, 6, and 8 hours) after product application.
- Data Analysis: Calculate the mean percentage change in skin hydration from baseline for both the test and control formulations at each time point. Statistical analysis (e.g., t-test or ANOVA) should be performed to determine the significance of the results.

Protocol for Evaluating Transepidermal Water Loss (TEWL)

Objective: To assess the occlusive properties of a formulation containing **Methyl 18-methylnonadecanoate** by measuring its effect on TEWL.

Materials:

- Tewameter® (or similar TEWL measurement device)
- Test formulation
- Control formulation

- Volunteer panel
- Controlled environment room

Procedure:

- Acclimatization: Volunteers acclimatize for at least 30 minutes in the controlled environment room.
- Baseline Measurement: Measure and record the baseline TEWL on designated test sites on the volar forearm.
- Product Application: Apply a standardized amount of the test and control formulations to the respective test sites.
- Post-Application Measurements: Measure TEWL at specified time intervals (e.g., 1, 2, 4, 6, and 8 hours) after application.
- Data Analysis: Calculate the percentage reduction in TEWL from baseline for both formulations. Compare the results to determine the occlusive effect of the test formulation.

Protocol for Sensory Panel Evaluation

Objective: To characterize the sensory profile of **Methyl 18-methylnonadecanoate** in a cosmetic formulation.

Materials:

- Trained sensory panel ($n \geq 10$)
- Test formulation
- Control formulation
- Standardized sensory evaluation questionnaires
- Private, well-lit evaluation booths

Procedure:

- **Sample Presentation:** Provide panelists with coded samples of the test and control formulations.
- **Evaluation:** Panelists apply a standardized amount of each product to a designated area of their skin (e.g., forearm) and evaluate various sensory attributes at different time points (e.g., during application, 5 minutes after, and 20 minutes after).
- **Attributes for Evaluation:**
 - **Pick-up:** Ease of removing the product from the container.
 - **Spreadability:** Ease of spreading on the skin.
 - **Absorbency:** Speed of disappearance into the skin.
 - **Greasiness:** Sensation of oiliness on the skin.
 - **Tackiness:** Stickiness of the skin after application.
 - **Smoothness:** Sensation of smoothness of the skin.
 - **Softness:** Sensation of skin softness.
- **Data Collection:** Panelists rate each attribute on a linear scale (e.g., from 0 to 10).
- **Data Analysis:** Analyze the data statistically (e.g., using ANOVA and spider web diagrams) to compare the sensory profiles of the test and control formulations.

Formulation Guidelines

Methyl 18-methylnonadecanoate can be incorporated into the oil phase of emulsions. A typical usage level is between 2% and 10%, depending on the desired sensory properties and product type. It is stable under normal formulation conditions and compatible with most common cosmetic ingredients.

Example Formulation: O/W Moisturizing Cream

Phase	Ingredient	% (w/w)
A	Deionized Water	q.s. to 100
	Glycerin	
	Xanthan Gum	
B	Methyl 18-methylnonadecanoate	5.00
	Cetearyl Alcohol	
	Glyceryl Stearate	
	Ceteareth-20	
C	Phenoxyethanol (and) Ethylhexylglycerin	1.00
	Fragrance	

Procedure:

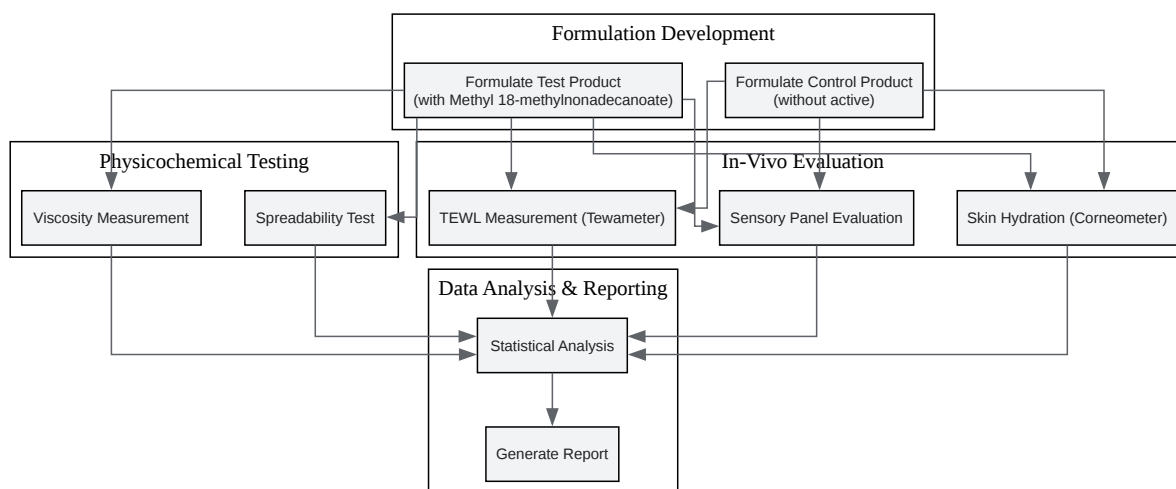
- Heat Phase A and Phase B separately to 75°C.
- Add Phase B to Phase A with constant stirring.
- Homogenize for 3-5 minutes.
- Cool to 40°C with gentle stirring.
- Add Phase C and mix until uniform.

Safety and Regulatory Information

Based on available data for similar long-chain fatty acid esters, **Methyl 18-methylnonadecanoate** is expected to have a low toxicity profile and be non-irritating to the skin and eyes. A safety data sheet for the related compound, Methyl Nonadecanoate, indicates low hazard. PubChem reports **Methyl 18-methylnonadecanoate** as not meeting GHS hazard criteria. However, it is recommended to conduct appropriate safety and stability testing for any

new formulation. This ingredient has not been reviewed by the Cosmetic Ingredient Review (CIR) panel.

Experimental Workflow Visualization



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References

- 1. Buy Methyl 18-methylnonadecanoate | 65301-91-9 [smolecule.com]
- 2. Methyl 18-methylnonadecanoate [webbook.nist.gov]

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